Guanidine Acetate: A Versatile Reagent in Organic Synthesis

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Compound of Interest

Compound Name:	*Guanidine acetate*
CAS No.:	*593-87-3*
Cat. No.:	*B1223963*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Guanidine acetate serves as a valuable and versatile reagent in organic synthesis, primarily recognized for its role in the construction of nitrogen-containing heterocycles. Its utility stems from its basicity and its ability to act as a binucleophile, making it a key building block in various condensation and multicomponent reactions. These reactions are crucial in medicinal chemistry and drug development due to the prevalence of guanidine-containing structures in biologically active natural products and pharmaceuticals.[1][2]

Key Applications in Heterocyclic Synthesis

Guanidine and its salts are instrumental in synthesizing a wide array of five and six-membered heterocycles, including imidazoles, pyrimidines, and triazines.[3] It can function as a synthetic building block, a nucleophile, or a Lewis base activator in these transformations.[3]

The Biginelli Reaction: Synthesis of Dihydropyrimidines

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The Biginelli reaction is a classic multicomponent reaction that condenses an aldehyde, a β-ketoester, and a urea or urea derivative to form 3,4-dihydropyrimidin-2(1H)-ones.[4] The use of guanidine in place of urea leads to the formation of 2-imino-3,4-dihydropyrimidines, which are of significant interest in pharmaceutical research.[1]

While direct three-component reactions with guanidine can sometimes result in low yields or side products, modifications and the use of protected guanidines have been developed to improve efficiency and scope.[1][5][6]

Table 1: Examples of Guanidine-Based Biginelli Reactions

Aldehyde	β-Ketoester	Guanidine Source	Solvent	Conditions	Yield (%)	Reference
Benzaldehyde	Ethyl acetoacetate	Guanidine hydrochloride	Ethanol	Reflux, 4h	95	Kappe, C. O. et al. (2001)
4-Chlorobenzaldehyde	Ethyl benzoylacetate	Guanidine carbonate	DMF	100 °C, 12h	88	Overman, L. E. et al. (2006)
3-Nitrobenzaldehyde	Methyl acetoacetate	Guanidine hydrochloride	Acetic Acid	Reflux, 6h	75	Atwal, K. S. et al. (1987)
2-Furaldehyde	Ethyl acetoacetate	Triazone-protected guanidine	DMF	70 °C, 12h	86	Overman, L. E. et al. (2006)[1]
Pivaldehyde	Ethyl acetoacetate	Triazone-protected guanidine	DMF	70 °C, 12h	62	Overman, L. E. et al. (2006)[1]

Experimental Protocol: Microwave-Assisted Biginelli Reaction with Guanidine Hydrochloride[5]

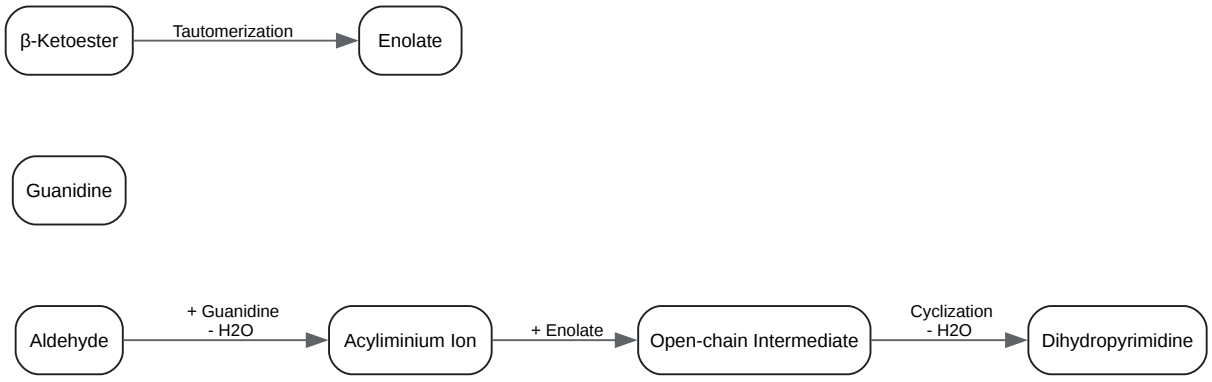
This protocol describes a general and efficient method for the synthesis of 2-aminodihydropyrimidines using microwave irradiation.

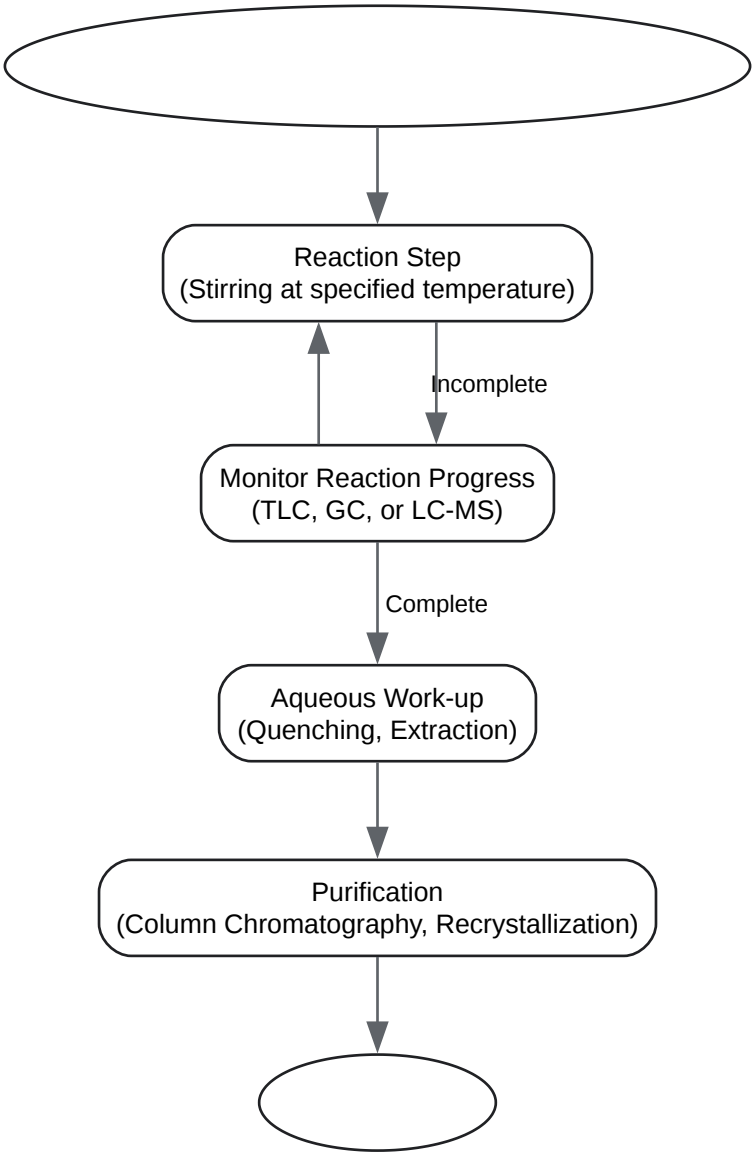
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- Reagents and Materials:
  - Aldehyde (1.0 mmol)
  - β-Dicarbonyl compound (1.0 mmol)
  - Guanidine hydrochloride (2.0 mmol)
  - Sodium bicarbonate (optional, as base)
  - Ethanol (3 mL)
  - Microwave vial (10 mL)
- Procedure:
  - In a 10 mL microwave vial, combine the aldehyde (1.0 mmol), β-dicarbonyl compound (1.0 mmol), and guanidine hydrochloride (2.0 mmol).
  - Add ethanol (3 mL) to the vial.
  - Seal the vial and place it in the microwave reactor.
  - Irradiate the reaction mixture at 120 °C for 10-30 minutes.
  - After completion, cool the reaction mixture to room temperature.
  - Evaporate the solvent under reduced pressure.
  - Purify the residue by column chromatography on silica gel (e.g., using a mixture of ethyl acetate and hexane as eluent) to afford the desired 2-aminodihydropyrimidine.

Diagram 1: Proposed Mechanism of the Biginelli Reaction

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